

# Application Notes and Protocols for Lead Antimonate as a Glass Opacifier

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## Compound of Interest

Compound Name: Lead antimonate

Cat. No.: B087972

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## Introduction

**Lead antimonate**, historically known as Naples Yellow, is a synthetically produced inorganic pigment with a long and storied history as a glass opacifier and colorant.<sup>[1][2][3]</sup> Its use dates back to ancient Egypt and Mesopotamia and continued through the Roman era, experiencing a revival in the Islamic world and Renaissance Europe.<sup>[1][2][4][5]</sup> Chemically, it is lead pyroantimonate with the formula  $\text{Pb}_2\text{Sb}_2\text{O}_7$ .<sup>[1][2]</sup>

The primary function of **lead antimonate** as an opacifier stems from the significant difference in refractive index between its crystalline particles and the amorphous glass matrix.<sup>[2][6]</sup> When suspended within the glass, these fine crystals scatter transmitted light, resulting in an opaque or semi-opaque appearance. The color imparted by **lead antimonate** is typically a vibrant yellow, though shades can range from lemon yellow to reddish-orange depending on the manufacturing process and temperature.<sup>[1][3]</sup>

These application notes provide detailed protocols for the laboratory synthesis of **lead antimonate** and its subsequent use as a glass opacifier, along with relevant quantitative data and process diagrams.

## Quantitative Data

The composition of **lead antimonate**-opacified glasses can vary significantly based on the desired level of opacity, color, and the base glass formulation. The following tables summarize typical compositional ranges and key physical properties.

Table 1: Composition of **Lead Antimonate** Opacified Glasses (% weight)

Component	Egyptian Glass (New Kingdom)	Roman Glass (1st- 4th Century AD)	High-Lead Glass (for high opacity)
SiO <sub>2</sub>	~60-70	~65-75	~40-60
Na <sub>2</sub> O	~10-20	~15-20	~5-15
CaO	~5-10	~5-8	~1-5
PbO	up to 13.2	up to 32.8	20-50+
Sb <sub>2</sub> O <sub>3</sub>	up to 1.0	up to 4.0	1-5
Al <sub>2</sub> O <sub>3</sub>	~1-3	~2-3	~1-2
Fe <sub>2</sub> O <sub>3</sub>	0.5-2.0 (as impurity)	0.5-2.0 (as impurity)	<1
K <sub>2</sub> O	<2	<1.5	<2

Data compiled from multiple sources analyzing historical glass artifacts.[\[2\]](#)[\[7\]](#)

Table 2: Physical Properties of **Lead Antimonate**

Property	Value
Chemical Formula	Pb <sub>2</sub> Sb <sub>2</sub> O <sub>7</sub>
Crystal System	Cubic (pyrochlore structure)
Density	~6.58 g/cm <sup>3</sup> <a href="#">[1]</a>
Refractive Index	2.01 - 2.28 <a href="#">[1]</a>
CAS Number	13510-89-9 <a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Synthesis of Lead Antimonate Opacifier (Naples Yellow)

This protocol is based on historical recipes and modern laboratory replications for the synthesis of **lead antimonate** powder.

Materials:

- Lead(II,IV) oxide (Red Lead,  $\text{Pb}_3\text{O}_4$ ) or Lead(II) oxide (Litharge,  $\text{PbO}$ )
- Antimony(III) oxide ( $\text{Sb}_2\text{O}_3$ )
- Sodium chloride ( $\text{NaCl}$ ) (optional, as a flux)
- High-purity alumina crucible
- Mortar and pestle (agate or porcelain)
- High-temperature furnace with programmable controller

Procedure:

- Precursor Preparation:
  - Accurately weigh the lead oxide and antimony oxide. A common stoichiometric starting point is a Pb:Sb molar ratio of 2:2. For example, use a weight ratio of approximately 2.5:1 of  $\text{Pb}_3\text{O}_4$  to  $\text{Sb}_2\text{O}_3$ .
  - If using a flux, add 1-5% sodium chloride by weight to the mixture.
- Mixing:
  - Thoroughly grind the precursors together in a mortar and pestle for at least 15 minutes to ensure a homogenous mixture. The uniformity of the mixture is critical for a complete reaction.

- Calcination (Firing):
  - Transfer the mixed powder to an alumina crucible.
  - Place the crucible in a high-temperature furnace.
  - Heat the furnace to a target temperature between 800°C and 950°C. A typical heating rate is 5-10°C per minute.[\[8\]](#)
  - Hold the temperature for 2 to 5 hours. The exact temperature and duration will influence the final color and particle size of the pigment.[\[3\]](#)[\[9\]](#)
  - After the hold time, turn off the furnace and allow it to cool to room temperature naturally.
- Post-Processing:
  - Once cooled, remove the crucible from the furnace. The product should be a yellow, sintered cake.
  - Carefully grind the cake into a fine powder using a mortar and pestle. This is the **lead antimonate** opacifier.

## Protocol 2: Application of Lead Antimonate as a Glass Opacifier

This protocol describes the process of incorporating the synthesized **lead antimonate** into a glass melt.

Materials:

- Base glass frit (e.g., soda-lime-silica glass)
- Synthesized **lead antimonate** powder
- High-temperature crucible suitable for glass melting (e.g., alumina or platinum)
- High-temperature furnace capable of reaching at least 1200°C

- Stirring rod (fused silica or platinum)
- Molds for casting the glass (optional)

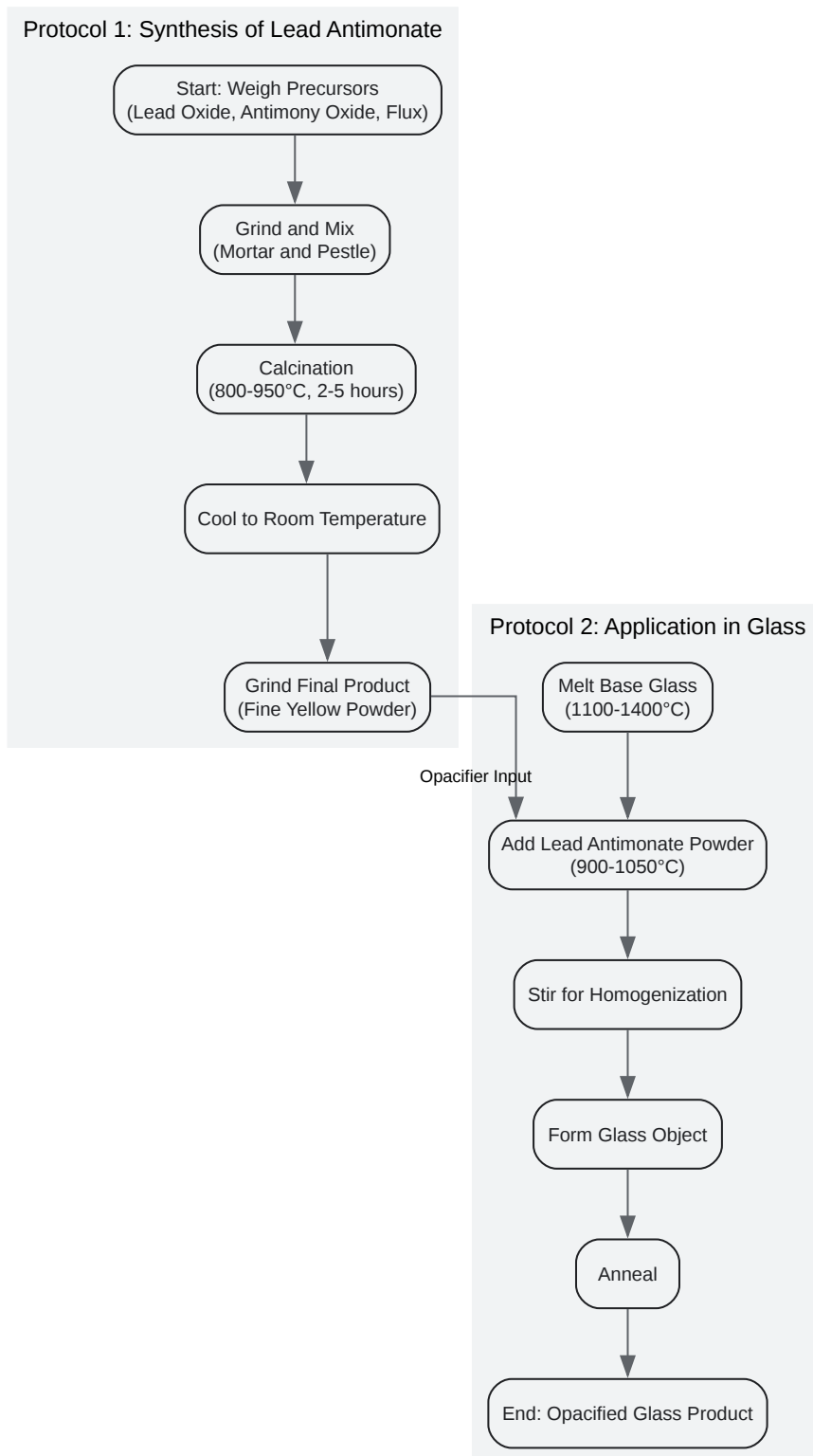
#### Procedure:

- Glass Melting:
  - Place the base glass frit into the melting crucible.
  - Heat the furnace to the melting temperature of the base glass (typically 1100°C to 1400°C for soda-lime-silica glass).
  - Allow the glass to become fully molten and homogenous.
- Opacifier Addition:
  - Reduce the furnace temperature to a working range where the **lead antimonate** is stable, typically between 900°C and 1050°C. **Lead antimonate** can become unstable at temperatures above 1100°C.[\[10\]](#)
  - Add the desired amount of **lead antimonate** powder to the molten glass. The amount will depend on the desired opacity, typically ranging from 1% to 5% by weight.
  - Stir the mixture thoroughly with a pre-heated stirring rod to ensure even dispersion of the opacifier particles.[\[2\]](#) Uneven distribution can lead to a streaky or mottled appearance.
- Homogenization and Fining:
  - Maintain the temperature in the working range for a period to allow for the opacifier to disperse and for any trapped bubbles to rise and be removed (fining). The duration will depend on the glass viscosity and the amount of opacifier added.
- Forming and Annealing:
  - The opacified molten glass can now be formed by casting, blowing, or other glass-working techniques.

- After forming, the glass object must be annealed by cooling it slowly through its annealing range to relieve internal stresses. The annealing schedule is dependent on the glass composition and thickness.

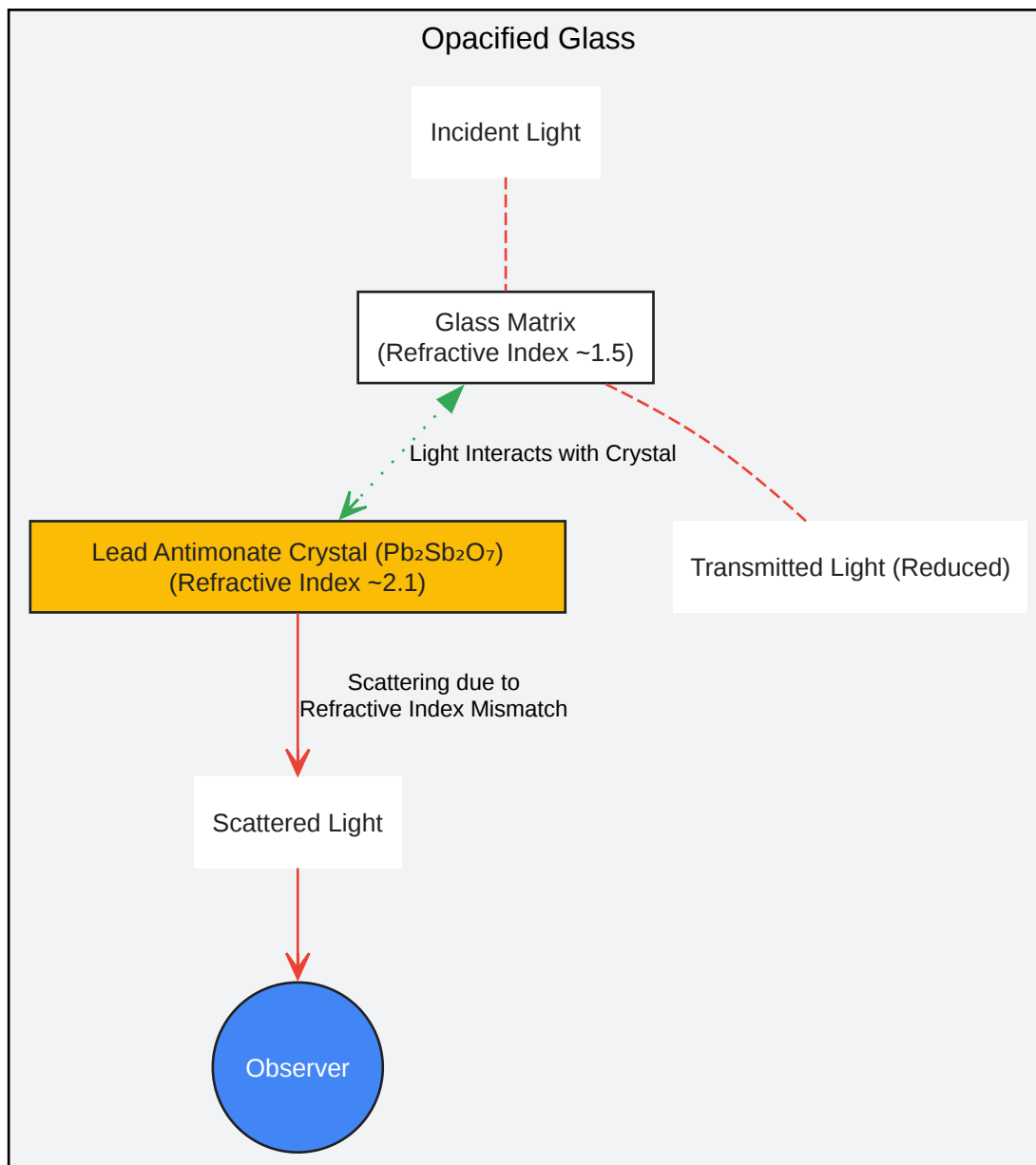
## Visualizations

## Experimental Workflow for Lead Antimonate Opacified Glass

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Caption: Workflow for the synthesis and application of **lead antimonate**.

## Mechanism of Opacification by Lead Antimonate



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Caption: Light scattering by **lead antimonate** crystals in a glass matrix.

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